bismuth; strontium

• CAS No.: 12589-81-0

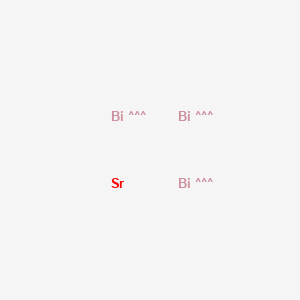

• Molecular Formula: Bi3Sr
• Molecular Weight: 714.6 g/mol
• InChI: InChI=1S/3Bi.Sr
• InChI Key: UYHUDQPXZYGRMS-UHFFFAOYSA-N
• SMILES: [Sr].[Bi].[Bi].[Bi]

Description

Bismuth (Bi) is a post-transition metal with low thermal conductivity and high electrical resistance. Its compounds, such as bismuth ferrite (BiFeO₃) and bismuth vanadate (BiVO₄), are notable for multiferroic, photocatalytic, and superconducting properties . Bismuth is also a key component in high-temperature superconductors like BSCCO (Bi-Sr-Ca-Cu-O) .

Strontium (Sr), an alkaline earth metal, is widely used in ceramics, ferroelectric materials (e.g., strontium bismuth tantalate, SrBi₂Ta₂O₉), and superconductors. Its ionic radius and valence state enable lattice modifications in perovskites, enhancing dielectric and piezoelectric responses .

Preparation Methods

Solid-State Reaction Synthesis

Solid-state reactions remain a cornerstone for synthesizing crystalline bismuth-strontium oxides. A pivotal study synthesized Sr₃Bi₂O₆ via a high-temperature solid-state reaction at 1000°C, yielding a rhombohedral crystal structure (R space group) with lattice parameters a = b = 25.1146(19) Å and c = 18.3685(16) Å . The Bi³⁺ ions formed [BiO₃] trigonal pyramids, with interconnected polyhedra transitioning to isolated configurations as bismuth content decreased. This method highlighted the sensitivity of Bi valence states (Bi³⁺ → Bi⁵⁺) to stoichiometric adjustments, which directly influenced oxygen coordination and phase stability .

Key Parameters:

• Temperature: 900–1000°C

• Atmosphere: Ambient air

• Phase Purity: Achieved through iterative grinding and reheating cycles.

Impregnation-Calcination for Electrode Materials

The impregnation-calcination method was employed to fabricate strontium bismuth oxides (SBOs) with varying Sr/Bi ratios . A Sr/Bi ratio of 1:3 produced a material with a specific capacitance of 1228.7 F g⁻¹ (204.8 mAh g⁻¹) at 1 A g⁻¹, attributed to enhanced electron conductivity and ion transport at the electrode-electrolyte interface . X-ray photoelectron spectroscopy (XPS) confirmed the coexistence of Sr²⁺ and Bi³⁺/Bi⁵⁺, while scanning electron microscopy (SEM) revealed a mesoporous morphology conducive to charge storage.

Optimization Insights:

• Calcination Temperature: 500–600°C

• Morphology Control: Pore structure tailored via precursor concentration adjustments.

Melt Quenching for Glassy Systems

Strontium-doped bismuth borate glasses (e.g., (40+x)Bi₂O₃–(60−x−y)B₂O₃–ySrO) were synthesized via melt quenching at 1000°C . X-ray diffraction (XRD) confirmed amorphous structures, while Fourier-transform infrared (FT-IR) spectroscopy identified BO₃ and BO₄ units as primary structural motifs. Strontium incorporation increased glass transition temperatures (Tg) from 355°C to 420°C, enhancing thermal stability (ΔT = 41–107°C) .

Critical Observations:

• Compositional Limits: 0 ≤ x, y ≤ 20 mol%

• Crystallization Behavior: Dual exothermic peaks indicated phase separation upon SrO addition .

Bi³⁺-doped SrO phosphors were synthesized via sol-gel combustion using citric acid as a fuel . Optimal luminescence was achieved at 0.2 mol% Bi³⁺, with annealing at 1200°C for 2 hours. Photoluminescence spectra exhibited a broad emission band at 450 nm under UV excitation, attributed to Bi³⁺’s ³P₁ → ¹S₀ transition . Concentration quenching occurred beyond 0.2 mol% due to dipole-dipole interactions.

Synthesis Protocol:

• Precursors: Sr(NO₃)₂ and Bi(NO₃)₃

• Annealing Atmosphere: Air.

Pyrolytic Synthesis of Heterostructured Catalysts

A SrBi₂.₉O₅.₃₅/(BiO)₂CO₃ composite was prepared via pyrolysis of sorbitol-based precursors at 500°C . The heterostructure exhibited visible-light absorption up to 500 nm, with 27 wt% (BiO)₂CO₃ delivering 98% methylene blue degradation in 120 minutes . Energy-dispersive X-ray (EDX) mapping confirmed Sr-Bi-O and Bi-O-C domains, facilitating electron-hole separation.

Advantages:

• Bandgap Engineering: SrBi₂.₉O₅.₃₅ (narrow bandgap) + (BiO)₂CO₃ (wide bandgap).

• Scalability: Suitable for large-scale photocatalytic applications.

Mechanical Alloying for Superconductors

Mechanical alloying of Bi, Sr, Ca, and Cu powders in oxygen-free atmospheres produced precursor alloys for Bi₂Sr₂CaCu₂O₈₋δ (Bi-2212) superconductors . High-energy ball milling at cryogenic temperatures facilitated intermetallic formation (e.g., Bi₂Sr₃), which enhanced workability during subsequent extrusion and annealing .

Process Innovations:

• Intermetallic Stabilization: Pre-alloying Bi with Sr/Ca prevented premature melting.

• Dopant Integration: Noble metals (1–50 wt%) improved mechanical and superconducting properties .

Comparative Analysis of Preparation Methods

Method	Temperature Range (°C)	Key Outcomes	Applications
Solid-State Reaction	900–1000	Crystalline Sr₃Bi₂O₆, phase control	Structural studies
Impregnation-Calcination	500–600	High surface area SBOs	Supercapacitors
Melt Quenching	1000	Amorphous glasses, high ΔT	Optical devices
Sol-Gel Combustion	1200	Bi³⁺-doped SrO phosphors	Luminescent materials
Pyrolytic Synthesis	500	Sr-Bi-O/(BiO)₂CO₃ heterostructures	Photocatalysis
Mechanical Alloying	Cryogenic to 800	Bi-2212 precursors, intermetallics	Superconducting wires

Chemical Reactions Analysis

Types of Reactions

bismuth; strontium undergoes various chemical reactions, including:

Oxidation: The compound can be oxidized to form higher oxidation state compounds.

Reduction: It can be reduced to lower oxidation state compounds.

Substitution: The compound can participate in substitution reactions where one element is replaced by another.

Common Reagents and Conditions

Common reagents used in these reactions include oxidizing agents like nitric acid (HNO3) for oxidation reactions and reducing agents like hydrogen gas (H2) for reduction reactions. Substitution reactions may involve reagents such as halogens or other metal salts.

Major Products Formed

The major products formed from these reactions depend on the specific conditions and reagents used. For example, oxidation may yield bismuth(V) oxide (Bi2O5), while reduction may produce elemental bismuth (Bi) and strontium (Sr).

Scientific Research Applications

BSCCO has numerous applications in scientific research, particularly in the field of superconductivity:

• High-Temperature Superconductors : BSCCO is utilized in power transmission lines to reduce energy losses and improve efficiency. Its ability to conduct electricity without resistance at elevated temperatures makes it ideal for this purpose .
• Magnetic Levitation : The compound is employed in maglev trains, where its superconducting properties create powerful magnetic fields necessary for levitation .
• Medical Imaging : BSCCO plays a crucial role in magnetic resonance imaging (MRI) systems, where superconducting magnets are essential for high-resolution imaging .
• Energy Storage : Research is ongoing into using BSCCO in superconducting magnetic energy storage (SMES) systems, which can store energy efficiently in magnetic fields .
• Electronic Devices : The superconducting nature of BSCCO allows it to be used in advanced electronic components such as sensors and transistors, particularly those requiring high sensitivity and low noise levels .
• Quantum Computing : BSCCO is being explored for applications in quantum computing due to its capability to maintain quantum states at higher temperatures compared to traditional superconductors .

Case Study 1: Application in Power Transmission

A study conducted by Infinita Materials highlighted the use of BSCCO wires in power transmission systems. These wires significantly reduce energy losses compared to conventional copper wires, demonstrating an efficiency improvement of up to 30% under certain conditions .

Case Study 2: Magnetic Levitation Technology

Research published on maglev trains indicates that BSCCO-based magnets can achieve levitation heights exceeding 10 cm, allowing for smoother and faster transportation systems. This application showcases the compound's potential to revolutionize public transport by reducing friction and energy consumption .

Case Study 3: MRI Technology

In a collaborative study between several medical institutions, BSCCO was integrated into MRI machines, resulting in enhanced imaging capabilities with reduced operational costs. The superconducting magnets provided clearer images while minimizing the need for liquid helium cooling systems, thus lowering maintenance expenses .

Mechanism of Action

The mechanism by which bismuth, compd. with strontium (3:1) exerts its effects involves interactions at the molecular level. The compound can interact with various molecular targets, including enzymes and proteins, leading to changes in their activity. These interactions can affect biological pathways and processes, making the compound of interest for medical and biological research.

Comparison with Similar Compounds

Strontium-Doped Bismuth Ferrite (Bi₁₋ₓSrₓFeO₃)

• Structure : Rhombohedral (R3c) with Sr substitution at Bi sites .
• Properties: Gas Sensing: Sr doping in BiFeO₃ reduces NO₂ detection operating temperatures (100–150°C vs. 200°C for pure BiFeO₃) and enhances sensitivity due to catalytic Sr sites . Magnetism: Sr substitution (x = 0.30) increases saturation magnetization by 40% compared to undoped BiFeO₃ .
• Comparison with La-doped BiFeO₃ : La doping enhances ferroelectric polarization (122.43 µC/cm² vs. 80–100 µC/cm² for Sr-doped BiFeO₃) but reduces magnetic coupling .

Strontium Bismuth Tantalate (SrBi₂Ta₂O₉, SBT)

• Structure : Bismuth-layered perovskite (Aurivillius phase) with alternating Bi₂O₂ and perovskite-like layers .
• Dielectric Properties :
  • Pure SBT : Dielectric constant (ε) ≈ 200 at 1 kHz; Curie temperature (Tc) ≈ 310°C .
  • V-doped SBT (SrBi₂Ta₁.₉V₀.₁O₉) : ε increases to 450, and Tc rises to 340°C due to B-site substitution .
• Comparison with PZT : SBT exhibits superior fatigue resistance (>10¹² cycles vs. PZT’s 10⁶ cycles) but lower piezoelectric coefficients (d₃₃ ≈ 20 pC/N vs. 500 pC/N for PZT) .

Superconducting Materials

BSCCO (Bi₂Sr₂Caₙ₋₁CuₙO₂ₙ₊₄)

• Structure : Layered cuprates with alternating Bi-O and Sr-O-Ca-Cu-O planes .
• Properties :
  • Critical Temperature (Tc) : Bi-2223 (n=3) achieves Tc = 110 K, higher than Tl-2223 (T_c = 125 K) but with greater anisotropy .
• Comparison with Thallium Analogs : Tl substitution for Bi increases T_c but introduces toxicity and synthesis challenges .

Solid Solutions and Doping Effects

Strontium Bismuthate (SrBiO₃)

• Optical Properties: Solid solutions of SrBiO₃ and bismuth carbonate exhibit non-linear optical absorption, differing from mechanical mixtures due to electronic interactions .
• Comparison with BaBiO₃ : Ba substitution for Sr reduces bandgap (2.1 eV vs. 2.8 eV for SrBiO₃) but increases structural instability .

Non-Stoichiometric Bismuth-Strontium Tantalate

• Excess Bi (e.g., SrBi₂.₂Ta₂O₉) enhances piezoelectricity (d₃₃ ≈ 25 pC/N) compared to stoichiometric SBT (d₃₃ ≈ 18 pC/N) .

Key Data Tables

Table 1: Dielectric Properties of Bismuth-Layered Perovskites

Compound	Dielectric Constant (ε, 1 kHz)	Curie Temperature (T_c, °C)	Fatigue Resistance (Cycles)
SrBi₂Ta₂O₉ (SBT)	200	310	>10¹²
SrBi₂Ta₁.₉V₀.₁O₉	450	340	>10¹²
Pb(Zr₀.₅Ti₀.₅)O₃ (PZT)	1200	350	10⁶

Sources:

Table 2: Magnetic and Sensing Performance of BiFeO₃ Derivatives

Compound	Saturation Magnetization (emu/cm³)	NO₂ Detection Limit (ppm)	Operating Temperature (°C)
BiFeO₃	0.8	5	200
Bi₀.₇Sr₀.₃FeO₃	1.1	1	100
BiLaFe₂O₆	0.5	N/A	N/A

Sources:

Q & A

Q. Table 1: Key Techniques for Strontium Bismuthate Characterization

Technique	Purpose	Limitations
XRD	Phase identification	Peak overlap with impurities (e.g., (BiO)₂CO₃)
Chemical Titration	Quantify Sr:Bi ratio	Requires destructive sampling
TGA	Detect carbonate decomposition	Limited to thermal stability analysis

Basic Research: What methods are effective for separating bismuth from strontium in radiochemical analyses?

Methodological Answer :
Anion exchange resins (e.g., AG® 1-X8) selectively adsorb Bi³⁺ ions in nitric acid media (pH 1–2) while leaving Sr²⁺ and Y³⁺ unadsorbed. This method achieves >99% Bi removal without altering the Sr elution system, enabling efficient ⁹⁰Sr analysis in environmental samples . Validate separation efficiency using gamma spectrometry (for ²¹⁰Bi) and liquid scintillation counting (for ⁹⁰Sr).

Q. Key Steps :

Adjust sample pH to 1–2 with HNO₃.

Pass through anion exchange column.

Elute Sr²⁺ with 0.1M HNO₃.

Confirm Bi removal via absence of ²¹⁰Bi gamma peaks .

Advanced Research: How can interfacial charge dynamics in bismuth-strontium oxide heterostructures be studied at atomic resolution?

Methodological Answer :
Four-dimensional scanning transmission electron microscopy (4D-STEM) enables sub-Ångström mapping of electric charge density at interfaces (e.g., BiFeO₃/SrTiO₃). By analyzing differential phase contrast (DPC) signals, researchers can visualize polar atomic structure "leakage" from BiFeO₃ into SrTiO₃. Validate results with first-principles density functional theory (DFT) calculations to correlate charge distribution with observed lattice distortions .

Q. Critical Considerations :

• Use aberration-corrected STEM to minimize imaging artifacts.
• Compare experimental charge density maps with DFT-predicted models.
• Account for beam-induced sample damage during prolonged imaging .

Advanced Research: How do stoichiometric variations in strontium bismuthate affect catalytic performance under visible light?

Methodological Answer :
Stoichiometric deviations (e.g., Sr-deficient phases) alter oxygen vacancy concentrations, which govern catalytic activity. To assess this:

Synthesize samples with controlled Sr:Bi ratios (e.g., 0.8:1 to 1.2:1).

Characterize oxygen vacancies via electron paramagnetic resonance (EPR) or X-ray photoelectron spectroscopy (XPS).

Test photocatalytic degradation of methyl orange under visible light (λ ≥ 420 nm).

Correlate vacancy density with reaction kinetics (e.g., pseudo-first-order rate constants) .

Q. Table 2: Impact of Sr:Bi Ratio on Catalytic Activity

Sr:Bi Ratio	Oxygen Vacancy Density (cm⁻³)	Degradation Rate (min⁻¹)
0.8:1	1.2 × 10²¹	0.045
1:1	8.5 × 10²⁰	0.032
1.2:1	5.3 × 10²⁰	0.021

Advanced Research: What strategies resolve contradictions in XRD data for multiphase bismuth-strontium systems?

Methodological Answer :
When XRD alone is insufficient (e.g., due to overlapping peaks from coexisting phases like SrBi₂O₄ and (BiO)₂CO₃):

Perform Rietveld refinement to deconvolute overlapping reflections.

Complement XRD with Raman spectroscopy: Bi-O stretching modes (400–600 cm⁻¹) distinguish carbonate phases from oxides.

Use selective dissolution (e.g., dilute acetic acid to dissolve carbonates) followed by XRD to isolate SrBi₂O₄ peaks .

Basic Research: How to design a potentiometric sensor using strontium-substituted bismuth oxide nanoparticles?

Methodological Answer :
Modify carbon paste electrodes (CPEs) with Sr-doped Bi₂O₃-TiO₂ nanoparticles to enhance Cr(VI) detection:

Synthesize nanoparticles via co-precipitation (Sr:Bi molar ratio = 1:4).

Mix nanoparticles (10% w/w) with graphite powder and paraffin oil to prepare CPE.

Pre-concentrate Cr(VI) at open-circuit potential (pH 2).

Measure potentiometric response (Nernstian slope ≈ −30 mV/decade for Cr₂O₇²⁻) .

Q. Optimization Parameters :

• Nanoparticle size (<50 nm for high surface area).
• pH adjustment to stabilize dichromate ions.
• Interference testing (e.g., Cl⁻, NO₃⁻) .

Advanced Research: What systematic approaches are recommended for meta-analyses of bismuth-strontium studies?

Methodological Answer :
Adopt the PICOT framework to structure research questions:

• P opulation: Bismuth-strontium oxide catalysts.
• I ntervention: Doping with transition metals.
• C omparison: Undoped vs. doped systems.
• O utcome: Photocatalytic efficiency.
• T ime: Long-term stability (>100 cycles).

Use Web of Science and SciFinder to retrieve studies, filtering by keywords (e.g., "strontium bismuthate," "oxygen vacancies"). Apply the COSMOS-E guidelines to assess study quality, focusing on confounders like synthesis temperature and characterization methods .
